

Application Notes and Protocols for the Characterization of Goniodiol 8-acetate

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Compound of Interest

Compound Name: *Goniodiol 8-acetate*

Cat. No.: *B1182252*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the analytical techniques for the characterization of **Goniodiol 8-acetate**, a styryl lactone with significant cytotoxic activities. Detailed protocols for spectroscopic and chromatographic analysis are presented to ensure accurate identification, purity assessment, and structural elucidation.

Introduction

Goniodiol 8-acetate is a natural product isolated from the leaves of *Goniothalamus amuyon*. It has demonstrated potent cytotoxic activities against various human tumor cell lines, making it a compound of interest for drug development.^[1] Thorough characterization is essential for its advancement as a potential therapeutic agent. This document outlines the key analytical techniques and detailed protocols for the comprehensive analysis of **Goniodiol 8-acetate**.

Physicochemical Properties

A summary of the key physicochemical properties of **Goniodiol 8-acetate** is provided in the table below.

Property	Value	Reference
Molecular Formula	C ₁₅ H ₁₆ O ₅	[1]
Molecular Weight	276.28 g/mol	[1][2]
Melting Point	111-113 °C	[3]
Optical Rotation	+43° (c, 0.1 in CHCl ₃)	[3]
Purity (by HPLC)	≥98%	[3]

Spectroscopic Characterization

Spectroscopic techniques are fundamental for the structural elucidation and confirmation of **Goniodiol 8-acetate**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for determining the chemical structure of **Goniodiol 8-acetate** in solution. Both ¹H and ¹³C NMR are crucial for assigning the proton and carbon skeletons of the molecule.

Quantitative Data Summary: ¹H NMR (CDCl₃)

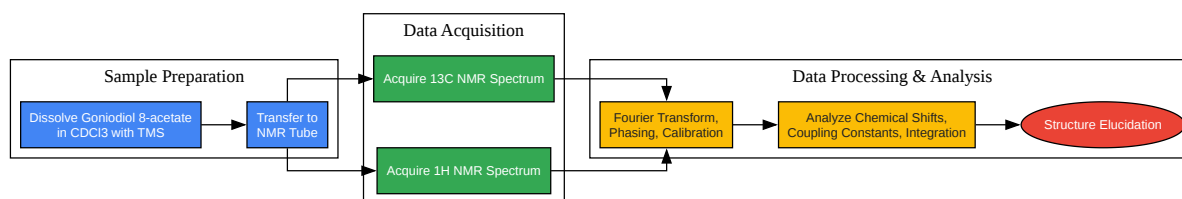
Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Number of Protons	Assignment
7.51-7.31	m	-	5H	Ph
5.78	m	9.9	1H	4-H
5.54	m	9.9	1H	5-H
4.39	dd	7.4	1H	8-H
3.05-2.85	m	-	2H	3-H
1.63	s	-	3H	Me
1.48	s	-	3H	Me

Experimental Protocol: NMR Spectroscopy

- Sample Preparation:
 - Dissolve 5-10 mg of **Goniodiol 8-acetate** in approximately 0.6 mL of deuterated chloroform (CDCl_3).
 - Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).
 - Transfer the solution to a 5 mm NMR tube.
- Instrument Parameters (^1H NMR):
 - Spectrometer: 400 MHz or higher field strength
 - Solvent: CDCl_3
 - Temperature: 298 K
 - Pulse Sequence: Standard single-pulse experiment
 - Number of Scans: 16-64
 - Relaxation Delay: 1-2 seconds
- Instrument Parameters (^{13}C NMR):
 - Spectrometer: 100 MHz or higher
 - Solvent: CDCl_3
 - Temperature: 298 K
 - Pulse Sequence: Proton-decoupled experiment
 - Number of Scans: 1024-4096
 - Relaxation Delay: 2-5 seconds

- Data Processing:
 - Apply Fourier transformation to the acquired Free Induction Decay (FID).
 - Phase correct the spectrum.
 - Calibrate the chemical shift scale using the TMS signal.
 - Integrate the signals in the ^1H NMR spectrum.
 - Analyze the chemical shifts, multiplicities, and coupling constants to elucidate the structure.

Workflow for NMR Analysis



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Caption: Workflow for NMR-based structural characterization.

Mass Spectrometry (MS)

Mass spectrometry is employed to determine the molecular weight and fragmentation pattern of **Goniodiol 8-acetate**, further confirming its molecular formula.

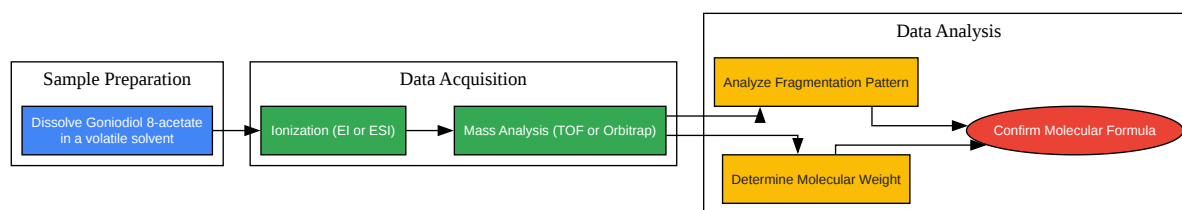
Quantitative Data Summary: Mass Spectrometry

Ion	m/z (Observed)	m/z (Calculated)	Method
[M] ⁺	274.1190	274.1205	HRMS (EI)
[M - CH ₃] ⁺	259	-	MS (EI)
[M - (CH ₃) ₂ CO] ⁺	217	-	MS (EI)

Experimental Protocol: Mass Spectrometry

- Sample Preparation:
 - Dissolve a small amount (e.g., 1 mg/mL) of **Goniodiol 8-acetate** in a suitable volatile solvent such as methanol or acetonitrile.
 - For Electrospray Ionization (ESI), dilute the sample to a final concentration of 1-10 µg/mL in the mobile phase.
- Instrument Parameters (High-Resolution Mass Spectrometry - HRMS):
 - Ionization Mode: Electron Ionization (EI) or Electrospray Ionization (ESI)
 - Mass Analyzer: Time-of-Flight (TOF) or Orbitrap
 - Mass Range: m/z 50-500
 - Resolution: >10,000
 - Data Acquisition: Full scan mode
- Data Analysis:
 - Determine the accurate mass of the molecular ion.
 - Calculate the elemental composition using the accurate mass.
 - Analyze the fragmentation pattern to gain structural insights.

Workflow for Mass Spectrometry Analysis



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Caption: Workflow for mass spectrometry-based analysis.

Chromatographic Characterization

Chromatographic techniques are essential for the purification and purity assessment of **Goniodiol 8-acetate**.

High-Performance Liquid Chromatography (HPLC)

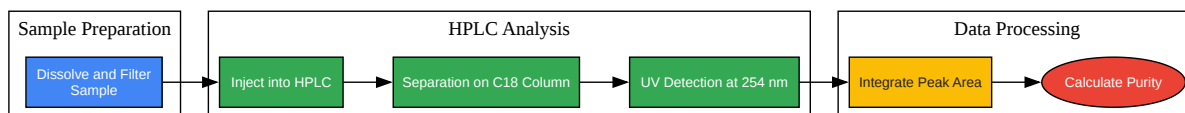
HPLC is a standard method for determining the purity of **Goniodiol 8-acetate**.

Experimental Protocol: HPLC Analysis

- Sample Preparation:
 - Prepare a stock solution of **Goniodiol 8-acetate** in methanol or acetonitrile at a concentration of 1 mg/mL.
 - Filter the solution through a 0.45 µm syringe filter before injection.
- Instrument and Conditions:
 - HPLC System: A standard HPLC system with a UV detector.
 - Column: C18 reversed-phase column (e.g., 4.6 x 250 mm, 5 µm).

- Mobile Phase: A gradient of water (A) and acetonitrile (B).
 - Start with 30% B, increasing to 90% B over 20 minutes.
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: 254 nm.
- Injection Volume: 10 μ L.
- Data Analysis:
 - Integrate the peak area of **Goniodiol 8-acetate**.
 - Calculate the purity based on the relative peak area.

Workflow for HPLC Purity Analysis



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Caption: Workflow for HPLC purity determination.

X-ray Crystallography

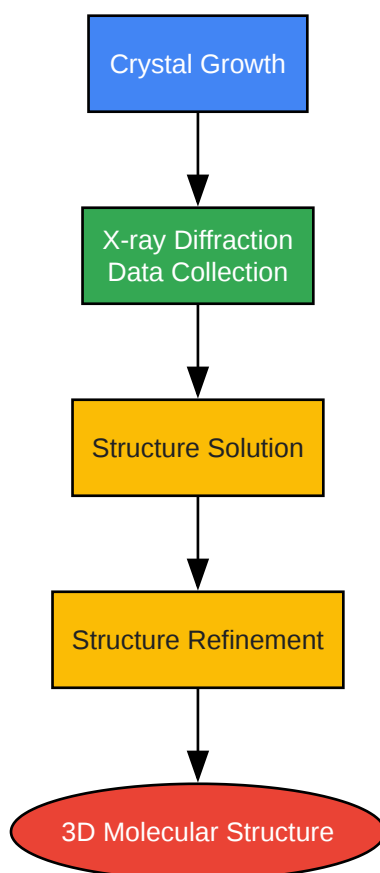
For an unambiguous determination of the three-dimensional structure and absolute stereochemistry, single-crystal X-ray diffraction is the gold standard.

Experimental Protocol: X-ray Crystallography

- Crystal Growth:

- Dissolve **Goniodiol 8-acetate** in a minimal amount of a suitable solvent (e.g., methanol, ethyl acetate).
- Employ slow evaporation, vapor diffusion, or solvent layering techniques to grow single crystals of suitable quality (dimensions > 0.1 mm).
- Data Collection:
 - Mount a suitable crystal on a goniometer.
 - Use a diffractometer equipped with a monochromatic X-ray source (e.g., Mo K α or Cu K α radiation).
 - Collect diffraction data at a controlled temperature (e.g., 100 K or 293 K).
- Structure Solution and Refinement:
 - Process the diffraction data (integration and scaling).
 - Solve the crystal structure using direct methods or Patterson methods.
 - Refine the structural model against the experimental data.

Workflow for X-ray Crystallography



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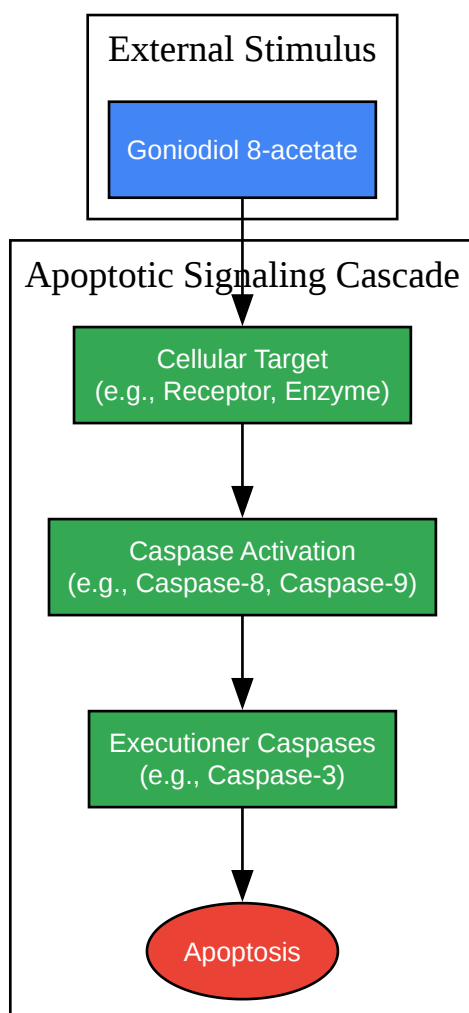
Caption: Workflow for single-crystal X-ray crystallography.

Biological Activity and Potential Signaling Pathway

Goniodiol 8-acetate has been reported to exhibit significant cytotoxic activity. While the precise mechanism of action is still under investigation, a plausible signaling pathway for its cytotoxic effect could involve the induction of apoptosis.

Hypothetical Signaling Pathway: Induction of Apoptosis

The following diagram illustrates a potential mechanism by which **Goniodiol 8-acetate** may induce apoptosis in cancer cells. This is a generalized pathway and requires experimental validation for this specific compound.



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Caption: Hypothetical apoptotic pathway induced by **Goniodiol 8-acetate**.

These application notes and protocols are intended to serve as a guide for the comprehensive characterization of **Goniodiol 8-acetate**. Adherence to these methodologies will ensure the generation of high-quality, reproducible data, which is critical for the advancement of this promising natural product in the field of drug discovery.

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References

- 1. What is the mechanism of Gonadorelin Acetate? [synapse.patsnap.com]
- 2. molbio.princeton.edu [molbio.princeton.edu]
- 3. Goniodiol 8-acetate_价格_厂家_仪器信息网 [instrument.com.cn]
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